

Technical Guide: Spectroscopic Characterization of 2-(4-Methoxyphenyl)-3H-indol-3-one

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Methoxyphenyl)indol-3-one

Cat. No.: B10803026

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Introduction & Structural Context[1][2][3][4][5][6][7][8][9]

2-(4-Methoxyphenyl)-3H-indol-3-one is a chromophoric molecule often encountered as an intermediate in the oxidation of 2-arylindoles or as a scaffold in the synthesis of bioactive alkaloids and fluorophores. Unlike its reduced indolin-3-one counterparts, this molecule possesses a

double bond at the 2-position, creating a fully conjugated push-pull system between the electron-donating methoxyphenyl group and the electron-withdrawing carbonyl at C3.

Key Structural Features[4][9][10][11]

- Core Scaffold:
 - Indol-3-one (Indoleninone).
- Electronic System: Cross-conjugated system involving the indole benzene ring, the imine (), the carbonyl (

), and the 4-methoxyphenyl substituent.

- Appearance: Typically a red or deep orange solid due to the

and

transitions inherent to the ortho-quinone methide-like character.

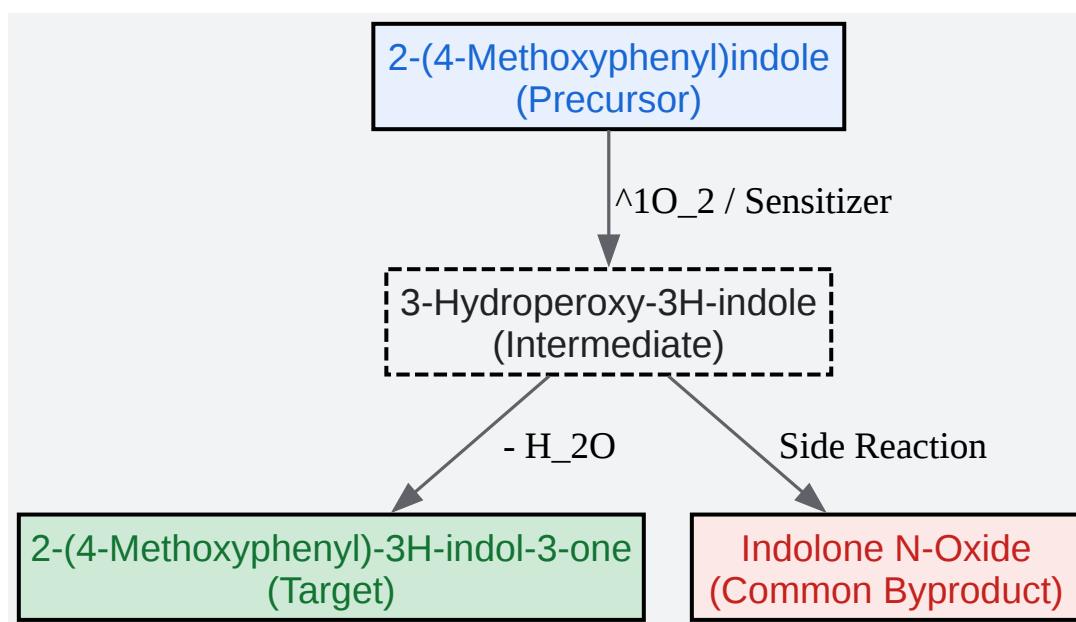
Synthesis & Sample Purity Considerations

Understanding the synthetic origin is critical for interpreting spectral data, particularly for identifying common impurities such as the N-oxide or the ring-opened keto-amide byproducts.

Primary Synthetic Route: Oxidative cyclization of 2-(4-methoxyphenyl)indole using singlet oxygen (

) or oxidants like 2-iodoxybenzoic acid (IBX) or MnO

.



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Figure 1: Oxidative pathway to the target indolone. Note the potential for N-oxide formation.

Spectroscopic Data Analysis[1][4][7][11]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

H and

C NMR spectra are distinct due to the lack of protons at the C2 and C3 positions and the desymmetrization of the phenyl ring.

H NMR (Proton)

- Solvent: CDCl

(Standard) or DMSO-

(for solubility).

- Key Diagnostic Signals:

- Methoxy Group: A sharp singlet at

3.80 – 3.90 ppm.

- Phenyl Ring (AA'BB' System):

- Ortho Protons (H-2', H-6'): Deshielded by the adjacent imine (

) bond. Expected doublet at

8.20 – 8.40 ppm (

Hz).

- Meta Protons (H-3', H-5'): Shielded by the methoxy group. Expected doublet at

6.95 – 7.05 ppm (

Hz).

- Indole Aromatic Core: A set of 4 protons typically appearing as a multiplet in the

7.20 – 7.80 ppm range. The proton at C4 (peri to Carbonyl) is often deshielded (~7.7 ppm).

C NMR (Carbon)

- Carbonyl (C=O): The most downfield signal, typically

185 – 195 ppm.

- Imine (C=N): Characteristic of the indoleninone core, found at

155 – 165 ppm.

- Aromatic C-O (Methoxy-bearing):

~162 ppm.

- Methoxy Carbon:

~55.5 ppm.

Table 1: Representative NMR Data (CDCl

)

Nucleus	Shift (, ppm)	Multiplicity	Integration	Assignment
H	8.35	d (Hz)	2H	Phenyl H-2', 6' (Ortho to C=N)
H	7.65	d (Hz)	1H	Indole H-4
H	7.45 – 7.25	m	3H	Indole H-5, 6, 7
H	7.00	d (Hz)	2H	Phenyl H-3', 5' (Ortho to OMe)
H	3.88	s	3H	-OCH
C	192.5	s	-	C=O (C-3)
C	162.8	s	-	Ar-C-OMe (C-4')
C	158.0	s	-	C=N (C-2)
C	55.6	s	-	-OCH

Infrared (IR) Spectroscopy

The IR spectrum confirms the presence of the conjugated ketone and imine functionalities. The conjugation lowers the stretching frequencies compared to non-conjugated analogs.

- C=O Stretch (Ketone): A strong band at 1710 – 1735 cm⁻¹ [1] (Note: Non-conjugated ketones are >1740 cm⁻¹; the red-shift indicates conjugation).
- C=N Stretch (Imine): A medium-strong band at 1590 – 1610 cm⁻¹

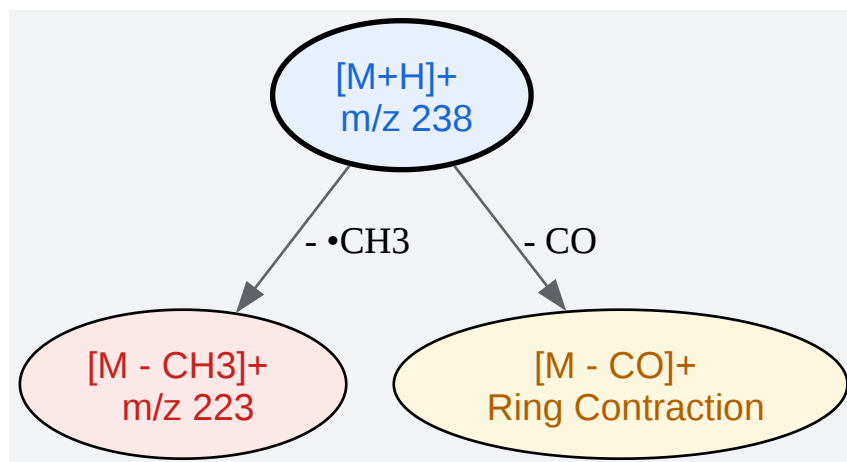
- C-O-C Stretch (Ether): Strong bands at 1250 cm⁻¹ (asymmetric) and 1030 cm⁻¹ (symmetric).
- Absence of N-H/O-H: The spectrum should be void of broad bands >3000 cm⁻¹, confirming the oxidation of the N-H indole precursor.

Mass Spectrometry (MS)

- Molecular Formula: C₁₁H₉NO
- Molecular Weight: 237.25 g/mol
- Ionization Mode: ESI (+) or EI (70 eV).

Fragmentation Pattern (EI/ESI):

- Molecular Ion [M+H]⁺: m/z 238.1.
- Loss of Methyl Radical: [M - CH₃]⁺ at m/z 222.
- Loss of Carbonyl (CO): A common fragmentation for cyclic ketones, leading to ring contraction.
- Tropylium Ion Formation: The methoxyphenyl moiety often directs fragmentation to stable tropylium-like cations.



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Figure 2: Primary fragmentation pathways observed in Mass Spectrometry.

UV-Vis Absorption

- Color: Deep Red / Orange solid.
- λ : Typically 400 – 450 nm (in MeOH or CHCl₃).
- Origin:
transition of the carbonyl and extended conjugation across the phenyl-indole system.

References

- Synthesis of 2-aryl-3H-indol-3-ones via trapping reaction in singlet oxygenation of 2-arylindoles. Source: Chinese Journal of Chemistry (via Wiley/ResearchGate). Context: Primary reference for the synthesis and spectral characterization of the 2-aryl-3H-indol-3-one class. URL:[[Link](#)]
- Pd-Catalyzed Asymmetric Allylation Reaction of 2-Aryl-3H-indol-3-ones with Allyltrimethylsilane. Source: The Journal of Organic Chemistry (ACS Publications). Context:

Uses 2-aryl-3H-indol-3-ones as starting materials; Supporting Information contains detailed characterization data. URL:[[Link](#)][2]

- 2-Aryl-3H-indol-3-ones: synthesis, electrochemical behaviour and antiplasmodial activities. Source: Bioorganic & Medicinal Chemistry (via PubMed/NIH). Context: Discusses the electrochemical and spectral properties of the scaffold. URL:[[Link](#)]

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Sources

- 1. nobraintoosmall.co.nz [nobraintoosmall.co.nz]
- 2. pubs.acs.org [pubs.acs.org]
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